

Long-term stability of 6'-Sialyllactose sodium salt for supplementation.

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Compound of Interest

Compound Name: 6'-Sialyllactose

Cat. No.: B025220

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Technical Support Center: 6'-Sialyllactose Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information and guidance on the long-term stability of **6'-Sialyllactose** sodium salt for supplementation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **6'-Sialyllactose** sodium salt?

For optimal long-term stability, **6'-Sialyllactose** sodium salt powder should be stored at -20°C or below in a tightly sealed container to keep it dry.[1][2] For shipping purposes, it may be stable at room temperature for short durations.[3]

Q2: What is the expected shelf-life of **6'-Sialyllactose** sodium salt?

Based on accelerated stability studies conducted at 40°C and 75% relative humidity for 6 months, a shelf-life of 3 years is supported.[4] Ongoing real-time stability studies under normal storage conditions (25°C and 60% relative humidity) have shown no significant changes in the product's properties for up to 24-36 months.[5][6]

Q3: What are the primary degradation products of **6'-Sialyllactose** sodium salt?

The major degradation products of **6'-Sialyllactose** are lactose and sialic acid (N-acetylneuraminic acid).[7] Depending on the manufacturing process and storage conditions, other related substances, such as the isomer 3'-Sialyllactose and 6'-sialyllactulose, may also be present as impurities.[4][6]

Q4: Is **6'-Sialyllactose** sodium salt hygroscopic?

The recommendation to "keep dry" during storage suggests that the compound may be hygroscopic.[1] Users should handle the product in a low-humidity environment and ensure containers are tightly sealed to prevent moisture absorption, which could impact stability and powder handling characteristics.

Q5: How can I assess the purity and stability of my **6'-Sialyllactose** sodium salt sample?

Several analytical methods can be employed to assess the purity and stability of **6'-Sialyllactose** sodium salt. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are commonly used for quantification and identification of the parent compound and potential degradation products.[8][9][10] Quantitative ¹H-NMR is another powerful technique for determining purity.[10]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Powder is clumpy or difficult to handle.	Moisture absorption due to improper storage or handling.	Transfer the product to a desiccator to remove excess moisture. For future use, handle the powder in a glove box with controlled humidity or in a dry environment. Ensure the storage container is sealed tightly.
Inconsistent results in cell culture or animal studies.	Degradation of the compound due to improper storage of stock solutions.	Prepare fresh stock solutions before each experiment. If solutions must be stored, aliquot and freeze them at -80°C. Perform a stability study on the stock solution under your specific storage conditions by analyzing aliquots over time using HPLC or LC-MS/MS.
Unexpected peaks in analytical chromatogram (HPLC/LC-MS).	1. Contamination of the sample or solvent. 2. Degradation of the sample. 3. Presence of isomers or related manufacturing impurities.	1. Rerun the analysis with fresh, high-purity solvents and a newly prepared sample. 2. Check the storage conditions and age of the sample. Compare the chromatogram to a reference standard or a new batch of the compound. The major degradation products to look for are lactose and sialic acid.[7] 3. Isomers like 3'-Sialyllactose are common.[4] Use a validated analytical method with sufficient resolution to separate these related substances.

Difficulty dissolving the powder.	1. Use of an inappropriate solvent. 2. The concentration is too high.	1. 6'-Sialyllactose sodium salt is soluble in water and PBS. [11] It has limited solubility in DMSO.[11] 2. Check the solubility limits. For aqueous solutions, concentrations up to 100 mg/mL have been reported.[11] Sonication may be recommended to aid dissolution.[11]
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Stability Data Summary

The following tables summarize the stability data for **6'-Sialyllactose** sodium salt under different conditions.

Table 1: Accelerated Stability Study Data[4][12]

Parameter	Initial	6 Months (40°C, 75% RH)
Appearance	White to off-white powder	No significant change
6'-Sialyllactose Assay (%)	≥ 82%	No significant change
Water Content (%)	Report	Report
Related Substances (%)	Report	No significant increase

Table 2: Long-Term (Real-Time) Stability Study Data[5][12]

Parameter	Initial	12 Months (25°C, 60% RH)	24 Months (25°C, 60% RH)
Appearance	White to off-white powder	No significant change	No significant change
6'-Sialyllactose Assay (%)	≥ 82%	No significant change	No significant change
Water Content (%)	Report	No significant change	No significant change
Microbial Parameters	Conforms	Conforms	Conforms

Experimental Protocols

Protocol 1: HPLC-ELSD Method for Purity Assessment

This method is suitable for quantifying **6'-Sialyllactose** and detecting non-UV active degradation products like lactose.

- Column: A hydrophilic interaction liquid chromatography (HILIC) column is recommended for good separation of polar compounds like oligosaccharides.[\[9\]](#)[\[13\]](#)
- Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium acetate, pH 4.5) is typically used.[\[9\]](#)[\[13\]](#)
- Flow Rate: A flow rate of 0.3 mL/min can be used.[\[9\]](#)[\[13\]](#)
- Detector: Evaporative Light Scattering Detector (ELSD).
- Sample Preparation: Accurately weigh and dissolve the **6'-Sialyllactose** sodium salt in the initial mobile phase composition. Filter through a 0.22 µm filter before injection.
- Standard Preparation: Prepare a series of calibration standards of a known reference standard of **6'-Sialyllactose** sodium salt. Also, prepare standards for potential degradation products (lactose, sialic acid) if available.
- Analysis: Inject the sample and standards. Identify and quantify the peaks based on the retention times and calibration curves of the standards.

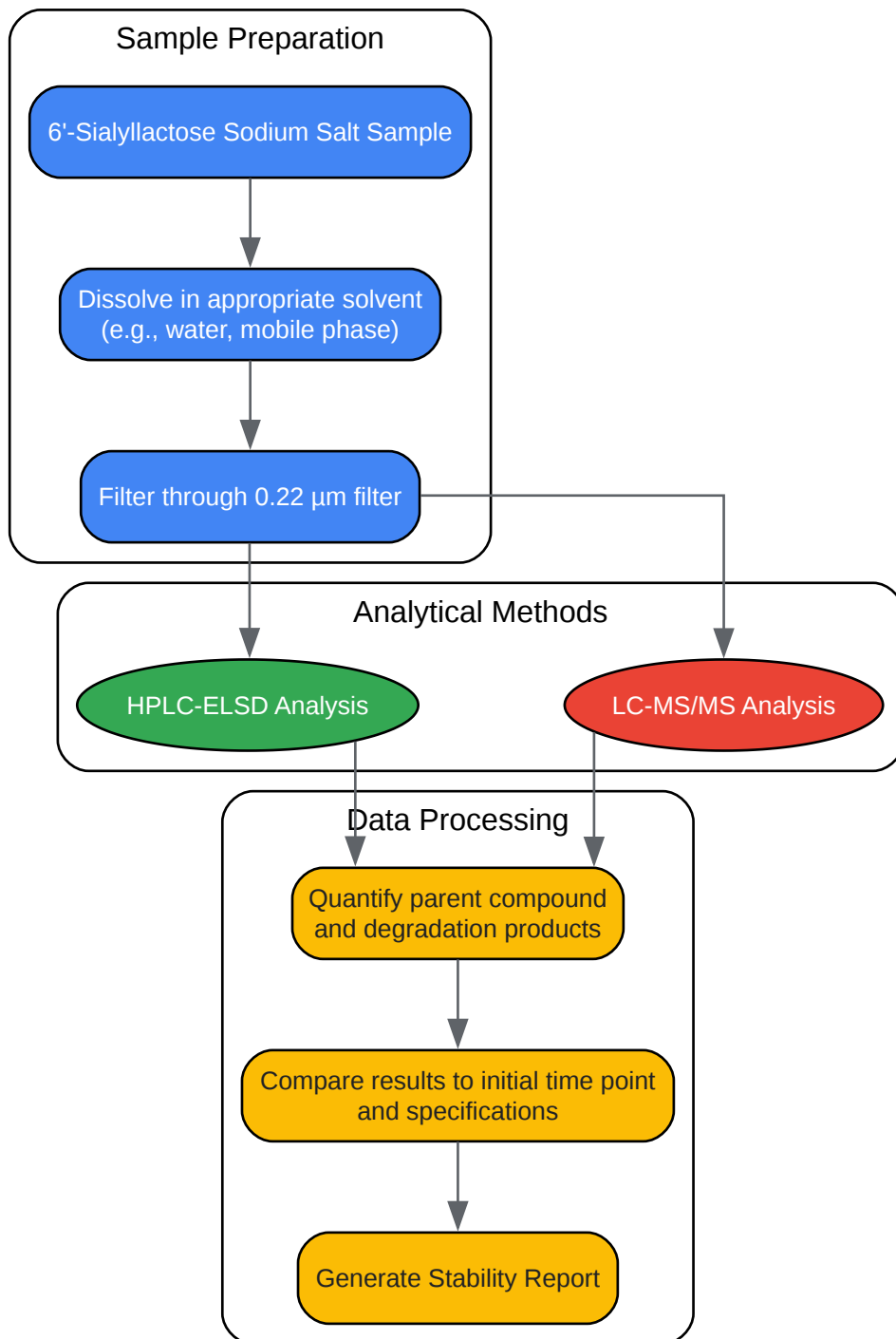
Protocol 2: LC-MS/MS Method for Stability Indicating Analysis

This method provides high sensitivity and specificity for identifying and quantifying **6'-Sialyllactose** and its degradation products.

- Chromatography: Use the same HILIC column and mobile phase conditions as described in the HPLC protocol.[\[9\]](#)[\[13\]](#)
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is suitable for detecting sialylated oligosaccharides.
 - Detection Mode: Use Selected Reaction Monitoring (SRM) for quantification of the parent compound and known degradation products. Full scan mode can be used for the identification of unknown degradation products.
- Sample Preparation: Similar to the HPLC protocol, dissolve the sample in the initial mobile phase and filter. A protein precipitation step (e.g., with methanol) may be necessary for samples in biological matrices.[\[8\]](#)
- Data Analysis: Quantify the concentration of **6'-Sialyllactose** and its degradation products using the SRM transitions and corresponding calibration curves.

Visualizations

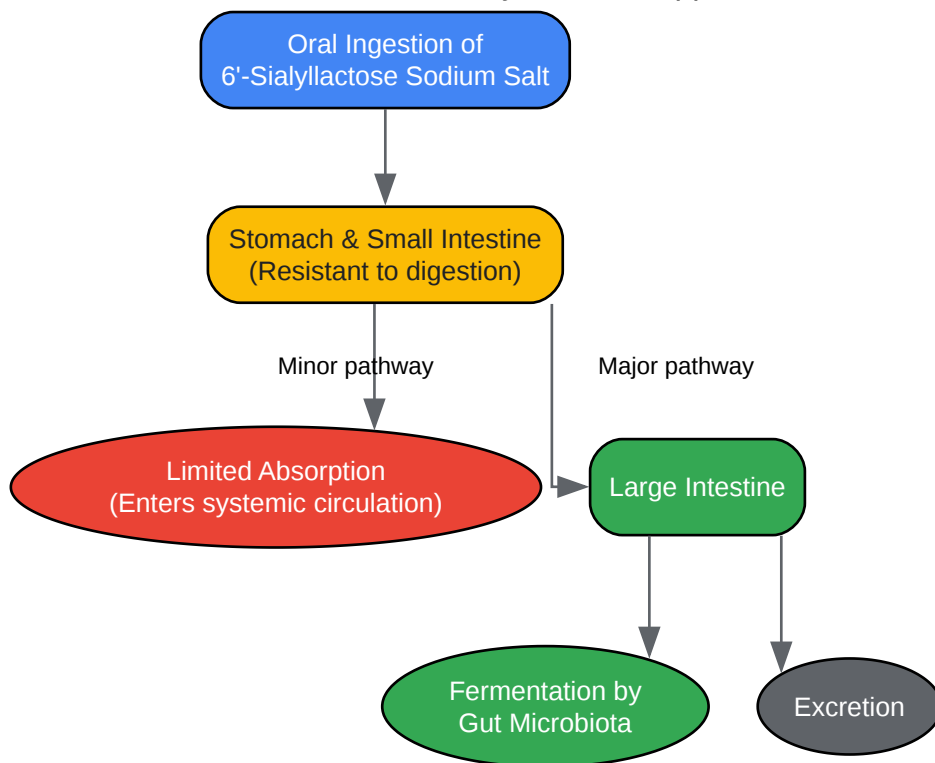
Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of **6'-Sialyllactose** sodium salt.

Postulated Fate of Oral 6'-Sialyllactose Supplementation



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References

- 1. 6'-Sialyllactose sodium salt | 157574-76-0 | OS04398 [biosynth.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. caymanchem.com [caymanchem.com]
- 4. food.ec.europa.eu [food.ec.europa.eu]
- 5. Safety of 6'-sialyllactose (6'-SL) sodium salt produced by a derivative strain (Escherichia coli NEO6) of E. coli W (ATCC 9637) as a Novel Food pursuant to Regulation (EU) 2015/2283 - PMC [pmc.ncbi.nlm.nih.gov]

- 6. acnfp.food.gov.uk [acnfp.food.gov.uk]
- 7. fda.gov [fda.gov]
- 8. Simultaneous Quantification of 3'- and 6'-Sialyllactose in Rat Plasma Using Liquid Chromatography-Tandem Mass Spectrometry and Its Application to a Pharmacokinetic Study | MDPI [mdpi.com]
- 9. Development and Validation of a Bioanalytical Method for 3'- and 6'-Sialyllactose in Minipig Liver and Kidney Using Liquid Chromatography-Tandem Mass Spectrometry and Its Application to Analysis of Tissue Distribution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 2,6'-Sialyllactose (6'SL) Analytical Reference [elicityl-oligotech.com]
- 11. 6'-Sialyllactose Sodium Salt | Oligosaccharides | TargetMol [targetmol.com]
- 12. downloads.regulations.gov [downloads.regulations.gov]
- 13. - Ask this paper | Bohrium [bohrium.com]
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